

Dimethyl isobutylmalonate CAS number and structure

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Compound of Interest

Compound Name: *Dimethyl isobutylmalonate*

CAS No.: 39520-24-6

Cat. No.: B1295771

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An In-Depth Technical Guide to **Dimethyl Isobutylmalonate** (CAS: 39520-24-6)

Introduction

Dimethyl isobutylmalonate, registered under CAS number 39520-24-6, is a diester of malonic acid featuring methyl ester groups and an isobutyl substituent at the α -carbon.^{[1][2]} As a member of the malonate ester family, it serves as a crucial and versatile intermediate in advanced organic synthesis. Its unique structural arrangement, particularly the acidic α -proton, allows for a wide range of chemical transformations. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed synthesis protocol, key reaction mechanisms, and its applications, particularly for professionals in research and drug development.

Chemical Identity and Structure

The fundamental identity of a chemical compound lies in its structure and internationally recognized identifiers.

- IUPAC Name: dimethyl 2-(2-methylpropyl)propanedioate^[3]

- CAS Number: 39520-24-6[1][2][4]
- Molecular Formula: C₉H₁₆O₄[1][2][3]
- Synonyms: Isobutylmalonic acid dimethyl ester, Methyl isobutyl malonate, Dimethyl (2-methylpropyl)malonate[1][2][4]

The structure consists of a central methylene carbon (the α -carbon of malonic acid) bonded to two methoxycarbonyl groups (-COOCH₃) and an isobutyl group (-CH₂CH(CH₃)₂). The presence of the two electron-withdrawing ester groups significantly increases the acidity of the single proton on the α -carbon, making it the center of the molecule's reactivity.

Caption: Chemical structure of **dimethyl isobutylmalonate**.

Physicochemical Properties

The physical and chemical properties of **dimethyl isobutylmalonate** are essential for its handling, purification, and use in reactions. The data presented below has been consolidated from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Weight	188.22 g/mol	[1][2][4]
Appearance	Clear colorless to light yellow liquid	[1][2][4]
Density	1.012 g/mL at 25 °C	[1][2][4]
Boiling Point	213 °C (lit.)	[1][2][4]
Flash Point	208 °F (97.8 °C)	[1][2][4]
Refractive Index (n _{20/D})	1.424 (lit.)	[2][4]
SMILES	CC(C)CC(C(=O)OC)C(=O)OC	[1][3]

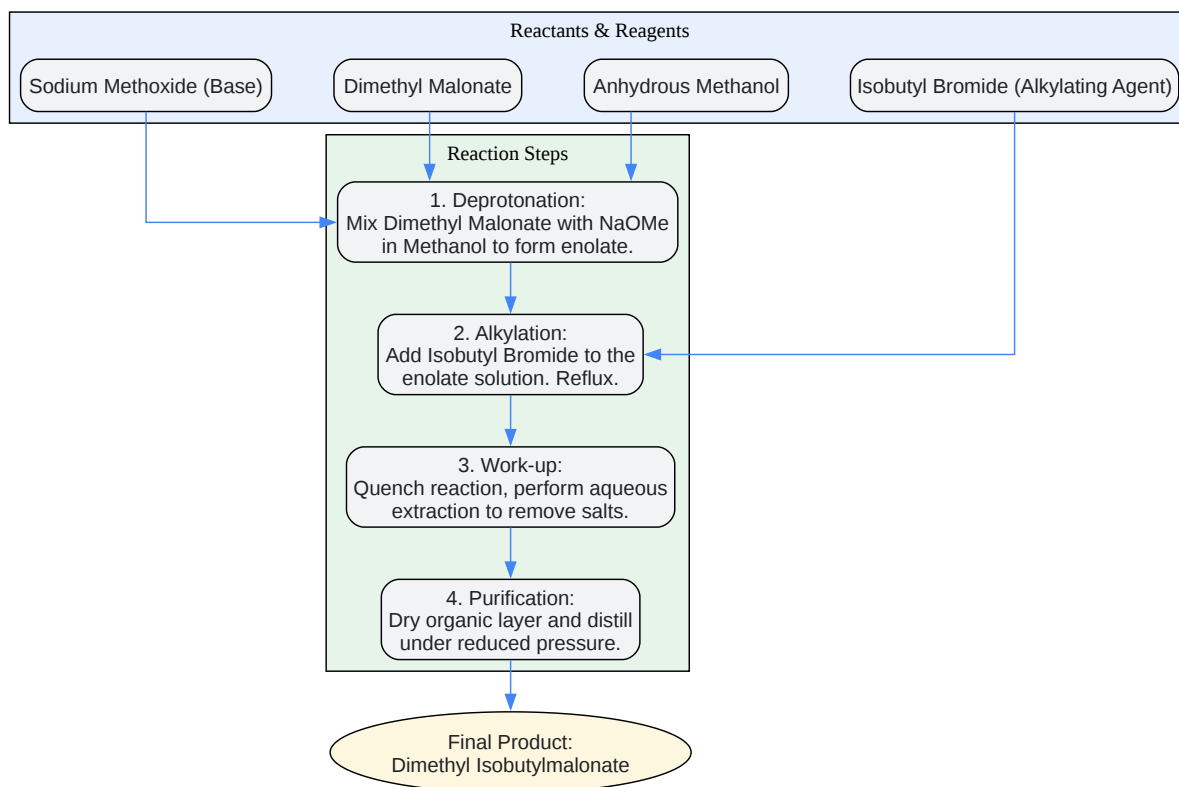
Synthesis Protocol: Malonic Ester Synthesis

The preparation of **dimethyl isobutylmalonate** is a classic example of the malonic ester synthesis, a powerful carbon-carbon bond-forming reaction. The strategy involves the alkylation of a malonic ester enolate. While direct protocols for the dimethyl ester are less common in literature than for its diethyl counterpart, the principles are identical. The following protocol is based on established methods for analogous compounds.^{[5][6]}

Principle of the Reaction

The synthesis proceeds in two key stages:

- **Deprotonation:** A strong base, typically sodium methoxide (NaOMe), is used to abstract the acidic α -proton from dimethyl malonate, generating a resonance-stabilized carbanion (enolate). The use of sodium methoxide is crucial to prevent transesterification, where the methyl esters could be exchanged with another alkyl group from the base.
- **Nucleophilic Substitution (Alkylation):** The resulting enolate acts as a potent nucleophile, attacking an alkyl halide (in this case, an isobutyl halide like isobutyl bromide) in an S_N2 reaction. This step forms the new carbon-carbon bond, attaching the isobutyl group to the α -carbon.



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Caption: Workflow for the synthesis of **dimethyl isobutylmalonate**.

Detailed Experimental Protocol

- Materials:
 - Dimethyl malonate
 - Sodium methoxide (solid or as a solution in methanol)
 - Isobutyl bromide
 - Anhydrous methanol (solvent)
 - Diethyl ether or Dichloromethane (for extraction)
 - Saturated aqueous ammonium chloride (NH_4Cl) solution
 - Brine (saturated NaCl solution)
 - Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Procedure:
 - Setup: Assemble a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. Ensure all glassware is oven-dried to maintain anhydrous conditions, which are critical to prevent the base from being quenched by water.
 - Enolate Formation: Charge the flask with anhydrous methanol and add sodium methoxide. Stir until the base is fully dissolved. Cool the solution in an ice bath.
 - To the cooled solution, add dimethyl malonate dropwise via a dropping funnel. The addition should be slow to control any exotherm. After the addition is complete, allow the mixture to stir for 30-60 minutes at room temperature to ensure complete formation of the enolate.
 - Alkylation: Add isobutyl bromide dropwise to the enolate solution. After addition, heat the reaction mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).^[5]
 - Work-up: Once the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution.

- Transfer the mixture to a separatory funnel and extract the product with diethyl ether or dichloromethane (3x volumes).
- Combine the organic layers and wash sequentially with water and brine. This removes residual salts and methanol.
- Purification: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent using a rotary evaporator. The crude product is then purified by vacuum distillation to yield pure **dimethyl isobutylmalonate**.^[6]

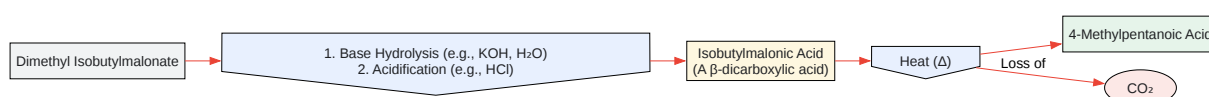
Key Chemical Reactions and Mechanistic Insights

The synthetic utility of **dimethyl isobutylmalonate** stems from its potential for further transformation, primarily through hydrolysis and decarboxylation.

Hydrolysis and Decarboxylation

This two-step sequence is the cornerstone of the malonic ester synthesis, transforming the dialkylmalonate into a carboxylic acid.

- Saponification (Hydrolysis): The ester groups are hydrolyzed to carboxylate groups using a strong base like potassium hydroxide (KOH) or sodium hydroxide (NaOH) in an aqueous or alcoholic solution, followed by acidification.^[5] This produces isobutylmalonic acid.
- Decarboxylation: The resulting β -keto acid derivative (isobutylmalonic acid) is unstable to heat. Upon heating, it readily undergoes decarboxylation (loss of CO_2) to yield 4-methylpentanoic acid.



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Caption: Reaction pathway for hydrolysis and decarboxylation.

This reactivity makes **dimethyl isobutylmalonate** an excellent precursor for synthesizing substituted acetic acids, which are common motifs in pharmaceuticals and other fine chemicals.

Applications in Research and Drug Development

As a functionalized building block, **dimethyl isobutylmalonate** is primarily valued as a pharmaceutical intermediate.^{[5][7]} Its structure allows for the introduction of an isobutyl moiety into a target molecule, which can be critical for modulating lipophilicity, binding affinity, or metabolic stability.

- **Synthesis of Active Pharmaceutical Ingredients (APIs):** While specific examples for the dimethyl ester are proprietary, the analogous diethyl ester is used in synthesizing various drugs.^[7] The isobutyl group is present in several APIs, and malonate chemistry provides a reliable route to incorporate this fragment.
- **Fragment-Based Drug Discovery:** In FBDD, small, functionalized molecules like **dimethyl isobutylmalonate** can serve as starting points for building more complex lead compounds.
- **Enzyme and Metabolic Studies:** Malonate derivatives are sometimes used as probes or inhibitors in the study of enzyme mechanisms and metabolic pathways, contributing to fundamental biochemical understanding and drug development.^[7]

Safety and Handling

Proper handling is essential due to the irritant nature of this compound.

- **Hazard Codes:** Xi (Irritant)^[1]
- **Risk Statements:** R36/37/38 - Irritating to eyes, respiratory system and skin.^{[1][2]}
- **Safety Precautions:**
 - **Personal Protective Equipment (PPE):** Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.^{[1][2]}
 - **Handling:** Use in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1][2]

References

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